

GHS Hazard Classification of 1,1-Diethoxybutane: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Diethoxybutane

Cat. No.: B1585066

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **1,1-Diethoxybutane** (CAS No. 3658-95-5). This document details the known hazards, summarizes relevant quantitative data, and outlines the standardized experimental protocols used to determine these classifications.

Executive Summary

1,1-Diethoxybutane is a flammable liquid that is also classified as a skin and eye irritant. A significant portion of notifications to the ECHA C&L Inventory also indicate a potential for skin sensitization. This guide synthesizes available data to provide a clear understanding of its hazard profile for safe handling and use in research and development settings.

GHS Hazard Classification

The GHS classification for **1,1-Diethoxybutane** is summarized below, based on aggregated data from multiple sources. It is important to note that classifications can vary slightly between suppliers and regulatory bodies.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2 or 3	Flame	Danger / Warning	H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	Category 2	Exclamation Mark	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	Exclamation Mark	Warning	H319: Causes serious eye irritation[1]
Skin Sensitization	Category 1	Exclamation Mark	Warning	H317: May cause an allergic skin reaction[1]

Physicochemical and Toxicological Data

A summary of key quantitative data for **1,1-Diethoxybutane** is presented in the following tables.

Table 3.1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H18O2	[1]
Molecular Weight	146.23 g/mol	[1]
Boiling Point	143 °C at 760 mmHg	[2]
Density	0.829 g/mL at 20 °C	[2]
Flash Point	30 °C (86 °F)	[3]

Table 3.2: Toxicological Data Summary

Endpoint	Classification	Notes
Acute Oral Toxicity	No data available	
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation
Skin Sensitization	Category 1	May cause an allergic skin reaction
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
STOT-Single Exposure	No data available	
STOT-Repeated Exposure	No data available	
Aspiration Hazard	No data available	

Experimental Protocols

While specific experimental reports for **1,1-Diethoxybutane** are not readily available in the public domain, the GHS classifications are determined by standardized methodologies, primarily the OECD Guidelines for the Testing of Chemicals. The following sections describe the general protocols for the relevant hazard classifications.

Flammability Testing

The flash point and boiling point are key parameters for classifying flammable liquids.

- Flash Point Determination: The flash point is typically determined using a closed-cup apparatus (e.g., Pensky-Martens or Abel) or an open-cup apparatus (e.g., Cleveland open

cup). A sample is heated, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the liquid ignite.

- **Boiling Point Determination:** The boiling point is determined by heating the liquid and observing the temperature at which it boils at standard atmospheric pressure.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Test Animal:** The albino rabbit is the preferred species.
- **Application:** A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of shaved skin (approximately 6 cm²).
- **Exposure:** The substance is held in contact with the skin under a semi-occlusive dressing for a period of 4 hours.
- **Observation:** The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- **Classification:** The severity and reversibility of the skin reactions are scored to determine the irritation category.

Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- **Test Animal:** The albino rabbit is the recommended species.
- **Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to evaluate the reversibility of effects.

- **Classification:** The severity and reversibility of the ocular lesions are scored to classify the substance.

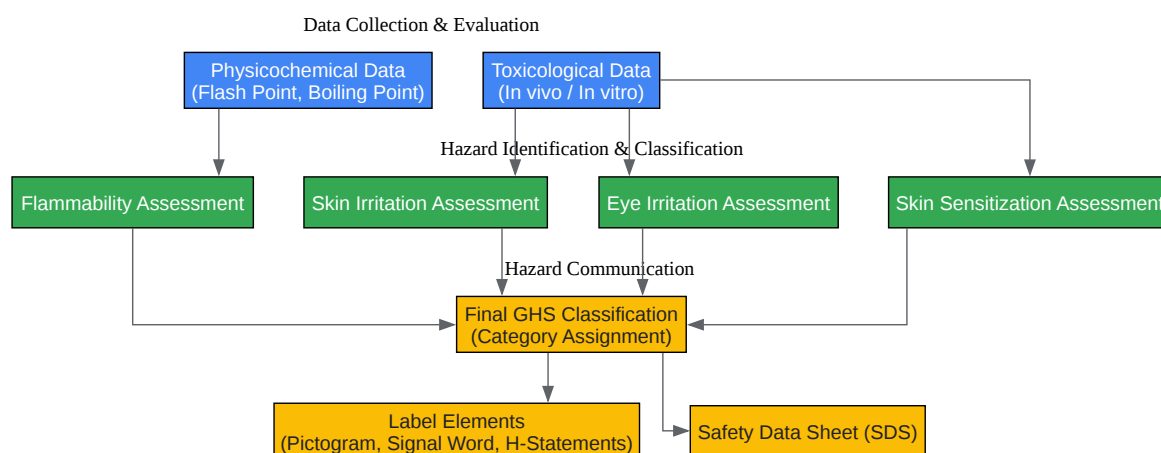
Skin Sensitization (OECD 429 - Local Lymph Node Assay)

The Local Lymph Node Assay (LLNA) is the preferred method for determining the skin sensitization potential of a chemical.

- **Test Animal:** The mouse is the designated species for this assay.
- **Application:** The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.
- **Mechanism:** The principle of the LLNA is that sensitizers induce a proliferation of lymphocytes in the draining auricular lymph nodes.
- **Measurement:** On day 6, the animals are euthanized, and the draining lymph nodes are excised. The proliferation of lymphocytes is measured, typically by the incorporation of 3H-methyl thymidine.
- **Classification:** A Stimulation Index (SI) is calculated by comparing the proliferation in treated groups to a vehicle control group. An SI of 3 or greater is indicative of a skin sensitizer.

Logical and Biological Pathways GHS Classification Workflow

The following diagram illustrates the general workflow for classifying a chemical according to the GHS for the hazards identified for **1,1-Diethoxybutane**.

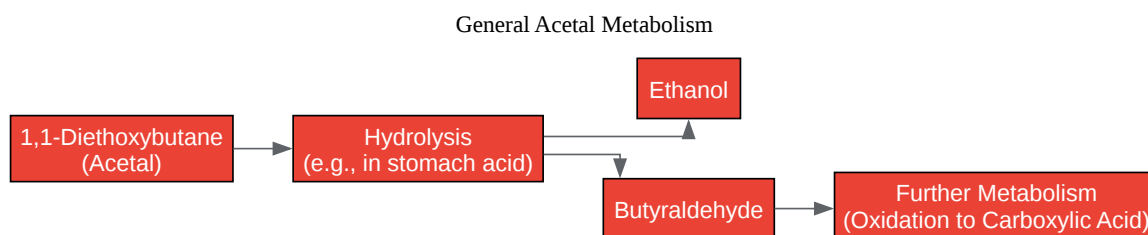


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Caption: GHS classification workflow for **1,1-Diethoxybutane**.

General Metabolic Pathway of Acetals

While specific metabolic pathways for **1,1-Diethoxybutane** have not been detailed in the available literature, acetals, in general, are known to be hydrolyzed to their corresponding aldehydes and alcohols, especially under acidic conditions. The aldehyde can then be further metabolized. The following diagram illustrates this general pathway.



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Caption: Generalized metabolic pathway of acetals.

It is important to note that the toxicological effects observed, such as skin and eye irritation, are likely due to the direct action of **1,1-Diethoxybutane** itself on biological tissues rather than its metabolites.

Conclusion

1,1-Diethoxybutane is a chemical with significant physical and health hazards that require careful management in a laboratory setting. It is a flammable liquid that can cause skin and eye irritation, and may also lead to skin sensitization. Researchers and drug development professionals should adhere to the safety precautions outlined in the safety data sheet (SDS), including the use of appropriate personal protective equipment (PPE), handling in well-ventilated areas, and avoiding sources of ignition. This guide provides a foundational understanding of its hazard profile to support risk assessment and ensure safe handling.

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